

FP-21399 solution preparation and storage conditions

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Compound of Interest

Compound Name: FP-21399

Cat. No.: B1673588

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Application Notes and Protocols: FP-21399

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Introduction

FP-21399 is identified as a bis(disulfonaphthalene) derivative and a bis-azo compound with demonstrated anti-HIV activity.^{[1][2][3]} It functions by blocking the entry of the virus into uninfected cells.^{[2][3]} Proper preparation and storage of **FP-21399** solutions are critical for maintaining its stability and ensuring accurate and reproducible experimental results. These application notes provide guidance on the preparation and storage of **FP-21399** based on available information.

Data Presentation

Table 1: Solubility of FP-21399

Solvent	Solubility	Remarks	Source
Water	Limited	The potassium salt of a related compound shows higher aqueous solubility.	[4] [5]
Ethanol	Limited	Can form a slurry in alcohol-water mixtures.	[4]
PEG 400	Potential Solvent	An oral solution of a different triazole derivative was prepared in PEG 400.	[6]

Experimental Protocols

Protocol 1: General Procedure for Reconstitution of Lyophilized FP-21399

Disclaimer: The following is a generalized protocol due to the absence of specific manufacturer's instructions. It is highly recommended to consult the product-specific datasheet or contact the supplier for detailed instructions. The limited solubility of **FP-21399** may require optimization of this procedure.[\[4\]](#)

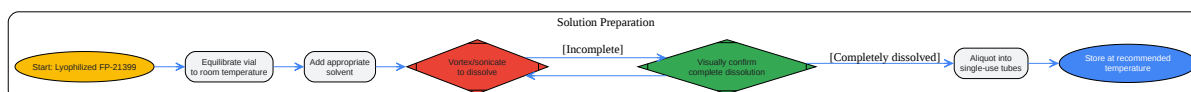
Materials:

- Lyophilized **FP-21399** powder
- Sterile, high-purity solvent (e.g., DMSO, DMF, or an appropriate buffer)
- Sterile, conical polypropylene tubes
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Pre-equilibration: Allow the vial of lyophilized **FP-21399** to equilibrate to room temperature before opening to prevent condensation.
- Solvent Addition: Carefully add the calculated volume of the recommended solvent to the vial to achieve the desired stock concentration.
- Dissolution: Gently swirl or vortex the vial to dissolve the powder. Due to its limited solubility, this step may require gentle warming or sonication. Visually inspect the solution to ensure complete dissolution. If a slurry forms, further optimization of the solvent or concentration may be necessary.[4]
- Aliquoting: Once completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes. This minimizes freeze-thaw cycles.
- Storage: Store the aliquots at the recommended temperature, protected from light.

Mandatory Visualization



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Caption: General workflow for the reconstitution of lyophilized **FP-21399**.

Storage Conditions

While specific storage conditions for **FP-21399** are not detailed in the provided search results, general recommendations for similar bioactive small molecules are provided below. It is crucial to refer to the manufacturer's instructions for validated storage information.

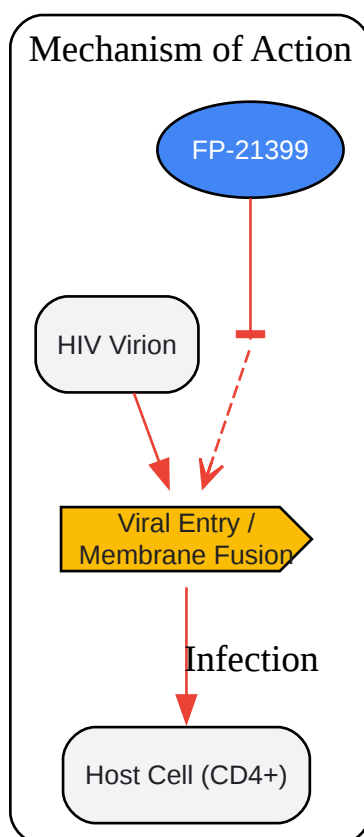
Table 2: General Storage Recommendations

Form	Temperature	Light Sensitivity	Remarks
Lyophilized Powder	-20°C to -80°C	Protect from light	Stable for extended periods when stored correctly.
Stock Solution	-20°C to -80°C	Protect from light	Aliquoting is recommended to avoid repeated freeze-thaw cycles.

Stability: The stability of **FP-21399** in solution is not explicitly documented. For critical experiments, it is advisable to use freshly prepared solutions or solutions that have been stored under validated stable conditions.

Signaling Pathway

Information regarding the specific signaling pathways modulated by **FP-21399** is not available in the provided search results. Its mechanism of action is described as the inhibition of HIV entry into host cells.[\[2\]](#)[\[3\]](#)



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Caption: **FP-21399** inhibits HIV entry into host cells.

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